

RG7112D stability in different laboratory storage conditions

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Compound of Interest

Compound Name: RG7112D

Cat. No.: B12375333

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Technical Support Center: RG7112

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and handling of RG7112 under various laboratory storage conditions. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for RG7112 solid powder?

A1: For long-term stability, RG7112 in solid (powder) form should be stored at -20°C, where it can remain stable for up to four years.^{[1][2]} For shorter periods, storage at 4°C is acceptable for up to two years.^{[1][3]} It is crucial to keep the compound in a desiccated environment to prevent hydration.^[3]

Q2: How should I store RG7112 stock solutions?

A2: Once RG7112 is dissolved in a solvent such as DMSO, it is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.^{[1][4]} These aliquots should be stored at -80°C for up to one year or at -20°C for up to one month.^{[1][4]}

Q3: My RG7112 solution appears to have precipitated after storage. What should I do?

A3: If you observe precipitation, do not use the solution.[3] Before preparing a new stock solution, centrifuge the vial to pellet any undissolved powder.[3] To improve solubility, you can warm the solution to 37°C for 10 minutes or use an ultrasonic bath.[5] When preparing working solutions in aqueous buffers, it is best to make initial serial dilutions in DMSO first and then add the final diluted sample to your medium to prevent precipitation.[6]

Q4: What is the maximum recommended concentration of DMSO for cell culture experiments with RG7112?

A4: The tolerance to DMSO varies between cell lines. As a general guideline, a DMSO concentration of less than 0.1% is considered safe for most cells.[3] Many robust cell lines can tolerate concentrations between 0.1% and 0.5%.[3] It is highly recommended to include a vehicle control with the same final DMSO concentration in your experiments to assess its specific effect on your cells.[3]

Q5: How is RG7112 shipped, and does the shipping condition affect its stability?

A5: RG7112 is typically shipped at ambient room temperature. This is because small molecule compounds like RG7112 are considered stable for the duration of shipping and normal handling.[1][6] Upon receipt, you should immediately store the product according to the long-term storage recommendations provided on the product label or technical data sheet.[1][6]

Data Summary

The following table summarizes the recommended storage conditions for RG7112 to ensure its stability for experimental use.

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	Up to 4 years	Keep desiccated to prevent hydration.[2] [3]
4°C	Up to 2 years	Check datasheet for specific recommendations.[1] [3]	
Stock Solution (in DMSO)	-80°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles.[1] [4]
-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.[1] [4]	

Experimental Protocols

Preparation of RG7112 Stock Solution

- Bring the vial of solid RG7112 to room temperature in a desiccator before opening.[6]
- To prepare a high-concentration stock solution (e.g., 10 mM), dissolve the RG7112 powder in 100% DMSO.[3] Note that moisture-absorbing DMSO can reduce solubility, so it is advisable to use a fresh, anhydrous grade of DMSO.[4]
- If the compound does not fully dissolve, you can warm the tube at 37°C for 10 minutes and/or sonicate it in an ultrasonic bath for a short period.[5]
- Once the stock solution is prepared, it is recommended to filter it through a 0.2 µm microfilter for sterilization, especially for cell culture experiments.[1]
- Aliquot the sterile stock solution into tightly sealed, single-use vials and store at -80°C or -20°C.[1][4]

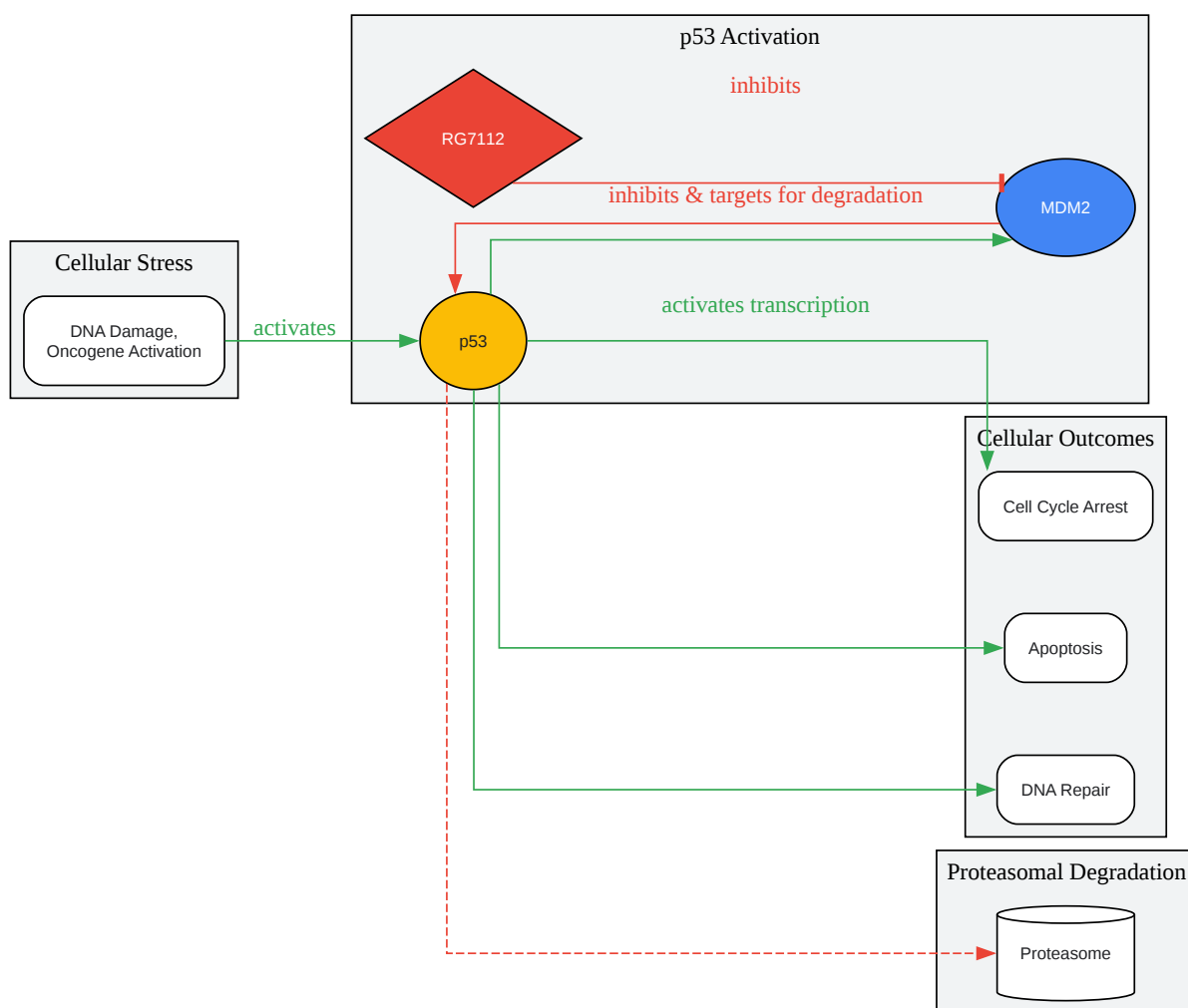
Formulation for In Vivo Studies

For oral administration in mouse xenograft models, a common vehicle for RG7112 is a suspension in 1% Klucel LF with 0.1% Tween 80 or a mixture of 2% hydroxypropylcellulose, 0.1% Tween 80, 0.09% methylparaben, and 0.01% propylparaben in water.^{[7][8]}

- Weigh the required amount of RG7112 powder.
- Prepare the vehicle solution.
- Suspend the RG7112 powder in the vehicle to the desired concentration (e.g., 100 mg/mL).^[8]
- Ensure the suspension is homogenous before each administration.

Visualizations

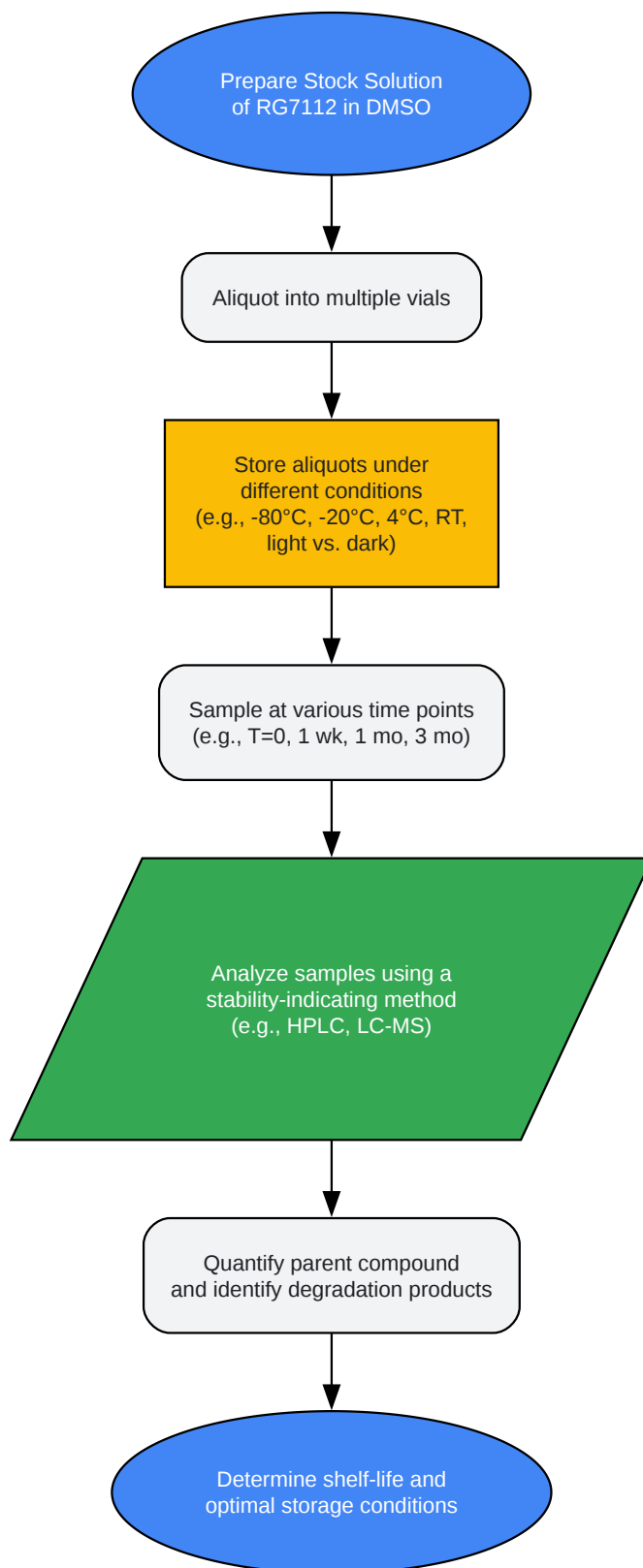
RG7112 Mechanism of Action: p53-MDM2 Signaling Pathway



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Caption: RG7112 inhibits MDM2, preventing p53 degradation.

General Workflow for Assessing Small Molecule Stability



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Caption: Workflow for evaluating RG7112 stability.

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